

# **Application Notes and Protocols: Samarium Cobalt (SmCo) Magnets in Aerospace**

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For Researchers, Scientists, and Aerospace Engineers

These application notes provide a comprehensive overview of the role of Samarium Cobalt (SmCo) permanent magnets in the demanding environment of aerospace applications. This document details their key characteristics, presents quantitative data for various grades, and outlines experimental protocols for their evaluation, adhering to industry standards.

# Introduction to Samarium Cobalt Magnets in Aerospace

Samarium Cobalt (SmCo) magnets are a class of rare-earth permanent magnets renowned for their exceptional performance in extreme conditions, making them indispensable in the aerospace sector.[1][2] Their unique combination of high magnetic strength, superior temperature stability, and excellent corrosion resistance allows for the design of compact, lightweight, and highly reliable components crucial for aircraft, spacecraft, and satellite systems.[1][3][4]

There are two primary families of SmCo magnets, commonly referred to as SmCo5 (or 1:5 series) and Sm2Co17 (or 2:17 series), distinguished by their atomic composition.[2] Sm2Co17 grades, the more recent development, generally offer higher magnetic performance and greater thermal stability compared to the SmCo5 series.[2]

# **Key Advantages in Aerospace Applications**



The selection of SmCo magnets for aerospace applications is driven by several key performance advantages:

- High-Temperature Stability: SmCo magnets exhibit a low reversible temperature coefficient
  of magnetization, meaning their magnetic properties remain stable across a wide range of
  temperatures.[5] Sm2Co17 grades can operate at temperatures up to 350°C (662°F), and
  some specialized grades can withstand even higher temperatures, a critical requirement for
  components near engines or in environments with significant thermal cycling.[6][7]
- Excellent Corrosion Resistance: Unlike Neodymium (NdFeB) magnets, SmCo magnets
  possess inherent resistance to corrosion and oxidation.[4] This often eliminates the need for
  protective coatings, which can be a potential point of failure in the harsh aerospace
  environment, thereby enhancing long-term reliability.
- Resistance to Demagnetization: SmCo magnets have high intrinsic coercivity (Hci), making them highly resistant to being demagnetized by external magnetic fields, shock, and vibration—conditions commonly encountered during launch and in-flight operations.[8]
- Radiation Hardness: In space applications, electronic and magnetic components are
  exposed to various forms of radiation. SmCo magnets have demonstrated good resistance
  to radiation, retaining their magnetic properties in environments where other materials might
  degrade.

## **Typical Aerospace Applications**

The unique properties of SmCo magnets have led to their widespread use in a variety of critical aerospace systems:

- Actuators and Control Systems: Used in precision guidance systems for missiles and satellite attitude control.[4]
- High-Performance Motors and Generators: Integral to electric motors in aircraft and power generation systems where high temperature and high performance are paramount.
- Sensors: Employed in a range of sensors that require stable magnetic fields for accurate measurements under varying temperatures.



- Traveling Wave Tubes (TWTs): Used in satellite communication systems to focus electron beams.
- Magnetic Bearings and Couplings: Provide frictionless operation in high-speed and highreliability applications.

# Data Presentation: Properties of Samarium Cobalt Magnets

The following tables summarize the typical magnetic and physical properties of various commercially available grades of SmCo magnets. These values are essential for design and analysis in aerospace engineering.

Table 1: Magnetic Properties of Sintered SmCo5 Magnet Grades

Grade	Remanence (Br)	Coercive Force (Hcb)	Intrinsic Coercive Force (Hci)	Max. Energy Product (BH)max	Max. Operating Temp.
T (kG)	kA/m (kOe)	kA/m (kOe)	kJ/m³ (MGOe)	°C (°F)	
SmCo16	0.80-0.85 (8.0-8.5)	600-650 (7.5- 8.2)	1100-1600 (14-20)	115-130 (14.5-16.5)	250 (482)
SmCo18	0.84-0.90 (8.4-9.0)	640-700 (8.0- 8.8)	1200-1800 (15-22.5)	130-145 (16.5-18.5)	250 (482)
SmCo20	0.88-0.93 (8.8-9.3)	670-730 (8.4- 9.2)	1300-2000 (16-25)	145-160 (18.5-20.5)	250 (482)
SmCo22	0.92-0.97 (9.2-9.7)	700-760 (8.8- 9.5)	>1400 (>17.5)	160-175 (20- 22)	250 (482)

Table 2: Magnetic Properties of Sintered Sm2Co17 Magnet Grades



Grade	Remanence (Br)	Coercive Force (Hcb)	Intrinsic Coercive Force (Hci)	Max. Energy Product (BH)max	Max. Operating Temp.
T (kG)	kA/m (kOe)	kA/m (kOe)	kJ/m³ (MGOe)	°C (°F)	
SmCo24	0.98-1.05 (9.8-10.5)	700-800 (8.8- 10.0)	>1200 (>15)	175-200 (22- 25)	300 (572)
SmCo26	1.02-1.08 (10.2-10.8)	740-840 (9.3- 10.5)	>1500 (>19)	190-215 (24- 27)	300 (572)
SmCo28	1.05-1.12 (10.5-11.2)	760-880 (9.5- 11.0)	>1800 (>22.5)	200-230 (25- 29)	350 (662)
SmCo30	1.08-1.14 (10.8-11.4)	780-920 (9.8- 11.5)	>1900 (>24)	220-240 (27.5-30)	350 (662)
SmCo32	1.10-1.16 (11.0-11.6)	800-960 (10.0-12.0)	>2000 (>25)	240-260 (30- 32.5)	350 (662)

Table 3: Physical and Thermal Properties of SmCo Magnets

Property	SmCo5	Sm2Co17	Units
Density	8.2 - 8.4	8.3 - 8.5	g/cm³
Vickers Hardness	500 - 550	550 - 600	HV
Compressive Strength	800	1100	МРа
Electrical Resistivity	0.5	0.8	μΩ·m
Curie Temperature	~720	~800	°C
Reversible Temp. Coefficient of Br (α)	-0.04 to -0.03	-0.03 to -0.02	%/°C
Reversible Temp. Coefficient of Hci (β)	-0.30 to -0.15	-0.25 to -0.10	%/°C



## **Mandatory Visualizations**

The following diagrams illustrate key concepts and workflows related to the application of SmCo magnets in aerospace.

## SmCo5 (1:5 Series)

Properties:
- Max Op. Temp: ~250°C
- Good Machinability
- Excellent Corrosion Resistance

### Sm2Co17 (2:17 Series)

Properties:
- Max Op. Temp: ~350°C
- Higher (BH)max
- More Brittle

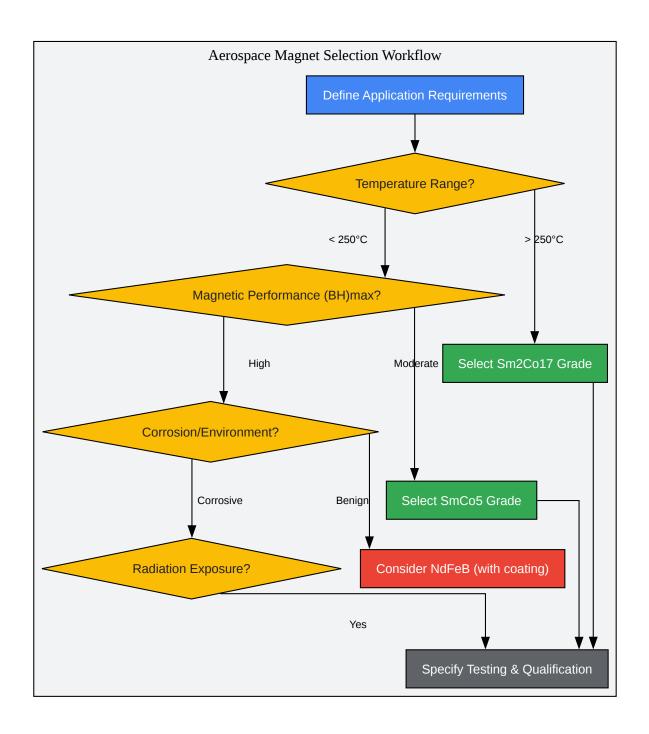
## **Common Characteristics**

High Coercivity
Good Radiation Resistance

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Comparison of SmCo5 and Sm2Co17 Magnet Types.

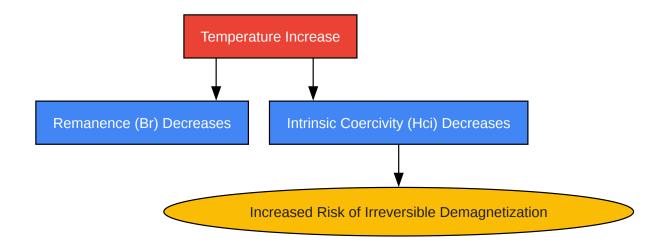




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**Workflow for Selecting SmCo Magnets in Aerospace.** 





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### **Effect of Temperature on Magnetic Properties.**

## **Experimental Protocols**

The following protocols are representative methodologies for the testing and qualification of SmCo magnets for aerospace applications, based on established industry standards such as ASTM A977/A977M and MIL-STD-883.[1][9]

# Protocol for Measurement of Magnetic Properties (Hysteresigraph Method)

Objective: To determine the key magnetic properties (Br, Hcb, Hci, and (BH)max) of a SmCo magnet sample at ambient and elevated temperatures. This protocol is based on the principles outlined in ASTM A977/A977M.[1]

#### Apparatus:

- Hysteresigraph (electromagnet-based or pulsed-field)
- Search coils (for measuring magnetic flux) and Hall probes or field coils (for measuring magnetic field strength)
- Temperature-controlled sample holder



- Power supply and control computer
- Calibrated reference magnet sample

#### Procedure:

- Sample Preparation:
  - Prepare a test specimen of a defined geometry (e.g., a cube or cylinder).
  - Ensure the sample surfaces are clean and free of defects.
  - Measure and record the dimensions and mass of the specimen.
- System Calibration:
  - Calibrate the hysteresigraph system using a certified reference magnet with known magnetic properties.
  - Perform a zero-field offset correction.
- Measurement at Ambient Temperature:
  - Place the SmCo sample in the sample holder within the search coils, ensuring correct orientation relative to the applied magnetic field.
  - Apply a saturating magnetic field in the direction of magnetization. The required field strength is typically 3 to 5 times the intrinsic coercivity (Hci) of the material.
  - Slowly sweep the applied magnetic field from the positive saturation point, through zero, to a negative saturation point, and then back to positive saturation to trace the full hysteresis loop.
  - The instrument's software will record the magnetic flux density (B) and magnetic polarization (J) as a function of the applied magnetic field (H).
  - From the second quadrant of the hysteresis loop (the demagnetization curve), determine
     Br, Hcb, Hci, and the (BH)max product.



- Measurement at Elevated Temperatures:
  - Heat the sample to the desired test temperature using the temperature-controlled holder and allow it to stabilize.
  - Repeat the measurement procedure (Step 3) at each specified temperature.
  - Record the demagnetization curves at each temperature to evaluate the thermal stability of the magnetic properties.
- Data Analysis and Reporting:
  - Plot the demagnetization curves for each temperature.
  - Tabulate the values of Br, Hcb, Hci, and (BH)max at each temperature.
  - Calculate the reversible temperature coefficients for Br and Hci.

## **Protocol for Thermal Stability and Aging Test**

Objective: To evaluate the long-term stability of the magnetic properties of SmCo magnets when exposed to elevated temperatures for an extended period.

#### Apparatus:

- High-temperature oven with controlled atmosphere (air or vacuum)
- Fluxmeter with a Helmholtz coil or a custom test fixture
- Thermocouples for temperature monitoring

#### Procedure:

- Initial Magnetic Measurement:
  - Magnetize the test samples to saturation.
  - Measure the initial open-circuit magnetic flux of each sample at room temperature using the fluxmeter. This serves as the baseline.



- Thermal Exposure (Aging):
  - Place the samples in the oven at the specified aging temperature (e.g., 350°C).
  - Maintain the temperature for a predetermined duration (e.g., 100, 500, 1000 hours).
- Post-Aging Measurement:
  - After the specified duration, remove the samples from the oven and allow them to cool to room temperature.
  - Measure the open-circuit magnetic flux of each sample again.
- Data Analysis and Reporting:
  - Calculate the percentage loss of magnetic flux for each sample at each time interval.
  - Plot the magnetic flux loss as a function of aging time.
  - The results indicate the irreversible losses due to long-term thermal exposure.

## **Protocol for Radiation Hardness Testing**

Objective: To assess the impact of radiation (e.g., protons, neutrons, gamma rays) on the magnetic properties of SmCo magnets, simulating the space radiation environment. This protocol is guided by principles from standards like MIL-STD-883 Method 1017 (Neutron Irradiation) and 1019 (Total Ionizing Dose).[9]

#### Apparatus:

- Radiation source (e.g., particle accelerator, cobalt-60 source)
- Dosimetry equipment to measure the radiation dose and flux
- Hysteresigraph or Vibrating Sample Magnetometer (VSM) for magnetic measurements
- Remote handling tools for irradiated samples

#### Procedure:



#### · Pre-Irradiation Characterization:

 Thoroughly characterize the magnetic properties (Br, Hcb, Hci, (BH)max) of the SmCo test samples using a hysteresigraph or VSM.

#### Irradiation:

- Place the samples in the radiation beam at the specified dose rate and total dose.
- Monitor the sample temperature during irradiation, as radiation can induce heating.
- Record all irradiation parameters, including particle type, energy, total fluence, and dose rate.

#### Post-Irradiation Characterization:

- After irradiation and a suitable "cool-down" period to allow for the decay of short-lived radioisotopes, carefully handle the samples using appropriate safety procedures.
- Re-measure the magnetic properties of the irradiated samples using the same equipment and procedures as in the pre-irradiation characterization.

#### Data Analysis and Reporting:

- Compare the pre- and post-irradiation magnetic properties.
- Quantify the percentage degradation in Br, Hcb, Hci, and (BH)max as a function of the radiation dose.
- Analyze the changes in the shape of the demagnetization curve.
- The results provide critical data for predicting the performance and lifetime of SmCo magnets in specific radiation environments.

## Conclusion

Samarium Cobalt magnets are a critical enabling technology for a wide range of aerospace applications due to their robust performance in extreme environments. A thorough



understanding of their magnetic and physical properties, as provided in these notes, is essential for the design and development of reliable and efficient aerospace systems. The outlined experimental protocols provide a framework for the rigorous testing and qualification required to ensure the performance of these high-performance materials in mission-critical applications.

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